

5-Amino-2-bromobenzonitrile CAS number lookup

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Compound of Interest

Compound Name: 5-Amino-2-bromobenzonitrile

Cat. No.: B189585

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Technical Guide: 5-Amino-2-bromobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Amino-2-bromobenzonitrile**, a key building block in pharmaceutical and chemical synthesis.

Chemical Identification and Properties

5-Amino-2-bromobenzonitrile is a substituted benzonitrile with the Chemical Abstracts Service (CAS) number 72115-09-4.^[1] It is a solid at room temperature, typically appearing as a pale-yellow to yellow-brown crystalline powder.^[2]

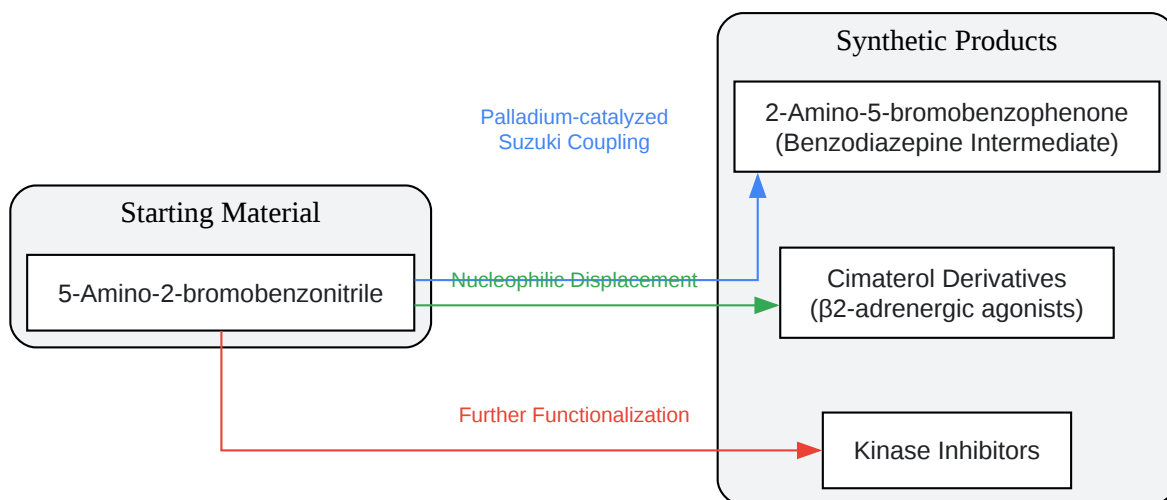
Table 1: Physicochemical Properties of **5-Amino-2-bromobenzonitrile**

Property	Value	Source(s)
CAS Number	72115-09-4	[1]
Molecular Formula	C ₇ H ₅ BrN ₂	[1]
Molecular Weight	197.03 g/mol	[1][3]
Melting Point	96-100 °C	[4][5]
Boiling Point	288.4 ± 25.0 °C (Predicted)	[5]
Density	~1.6 g/cm ³	[2]
Appearance	Pale-yellow to yellow-brown solid	
Solubility	Soluble in methanol	[4][6]
InChI Key	VAWTVSTXVGCVJW-UHFFFAOYSA-N	

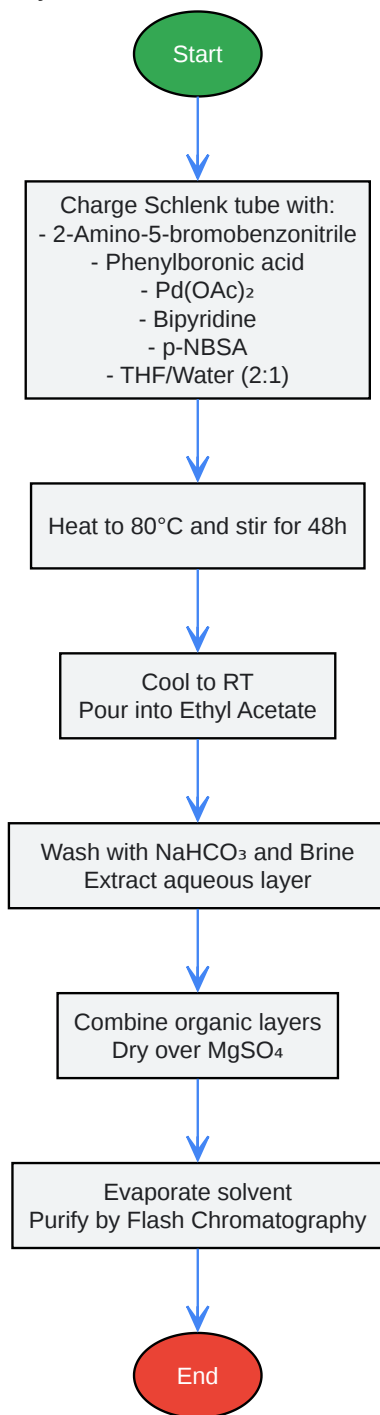
Applications in Synthesis

5-Amino-2-bromobenzonitrile is a versatile intermediate in organic synthesis, primarily utilized in the development of pharmaceutical compounds and advanced materials.[6] The presence of amino, bromo, and nitrile functional groups allows for a variety of chemical transformations.

It serves as a crucial precursor in the synthesis of more complex molecules, such as 2-Amino-5-bromobenzophenone, which is an important intermediate for benzodiazepines. Additionally, it is used in the preparation of derivatives with potential therapeutic applications, including kinase inhibitors and antimicrobial agents.[7]



Workflow for the Synthesis of 2-Amino-5-bromobenzophenone

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